

2-Methyl-4-nitropentan-3-ol proper disposal procedures

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Compound of Interest

Compound Name: 2-Methyl-4-nitropentan-3-ol

Cat. No.: B15377656

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Absence of a specific Safety Data Sheet (SDS) for **2-Methyl-4-nitropentan-3-ol** necessitates a cautious approach to its disposal. The following procedures are based on general best practices for the disposal of nitro-containing organic compounds. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for guidance specific to your location and circumstances.

Immediate Safety and Handling Precautions

Prior to handling **2-Methyl-4-nitropentan-3-ol**, ensure that all relevant safety protocols are in place. Nitro-compounds as a class are known to be toxic and potentially explosive.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a respirator may be necessary.

Step-by-Step Disposal Procedure

The disposal of **2-Methyl-4-nitropentan-3-ol** must be managed by a licensed professional waste disposal service. Do not attempt to dispose of this chemical down the drain or in regular solid waste.

- Consult Safety Data Sheet (SDS): While a specific SDS for **2-Methyl-4-nitropentan-3-ol** is not readily available in public databases, always first attempt to locate one from the chemical supplier. If available, the SDS will contain specific disposal instructions in Section 13.
- Contact EHS: Inform your institution's Environmental Health and Safety (EHS) department about the need to dispose of **2-Methyl-4-nitropentan-3-ol**. They will provide guidance on institutional protocols and local regulations.
- Proper Labeling and Storage of Waste:
 - Store waste **2-Methyl-4-nitropentan-3-ol** in a designated, properly sealed, and clearly labeled waste container.
 - The label should include the full chemical name ("**2-Methyl-4-nitropentan-3-ol**"), the words "Hazardous Waste," and any other information required by your institution or local regulations.
 - Store the waste container in a cool, dry, well-ventilated area away from incompatible materials.
- Segregation of Waste: Do not mix **2-Methyl-4-nitropentan-3-ol** waste with other waste streams unless explicitly instructed to do so by your EHS department. Organic nitro compounds are incompatible with strong oxidizing agents and strong reducing agents, which can lead to violent reactions.
- Arrange for Professional Disposal: Your EHS department will coordinate with a licensed hazardous waste disposal contractor for the pickup and ultimate disposal of the chemical. The most common method of disposal for such compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.

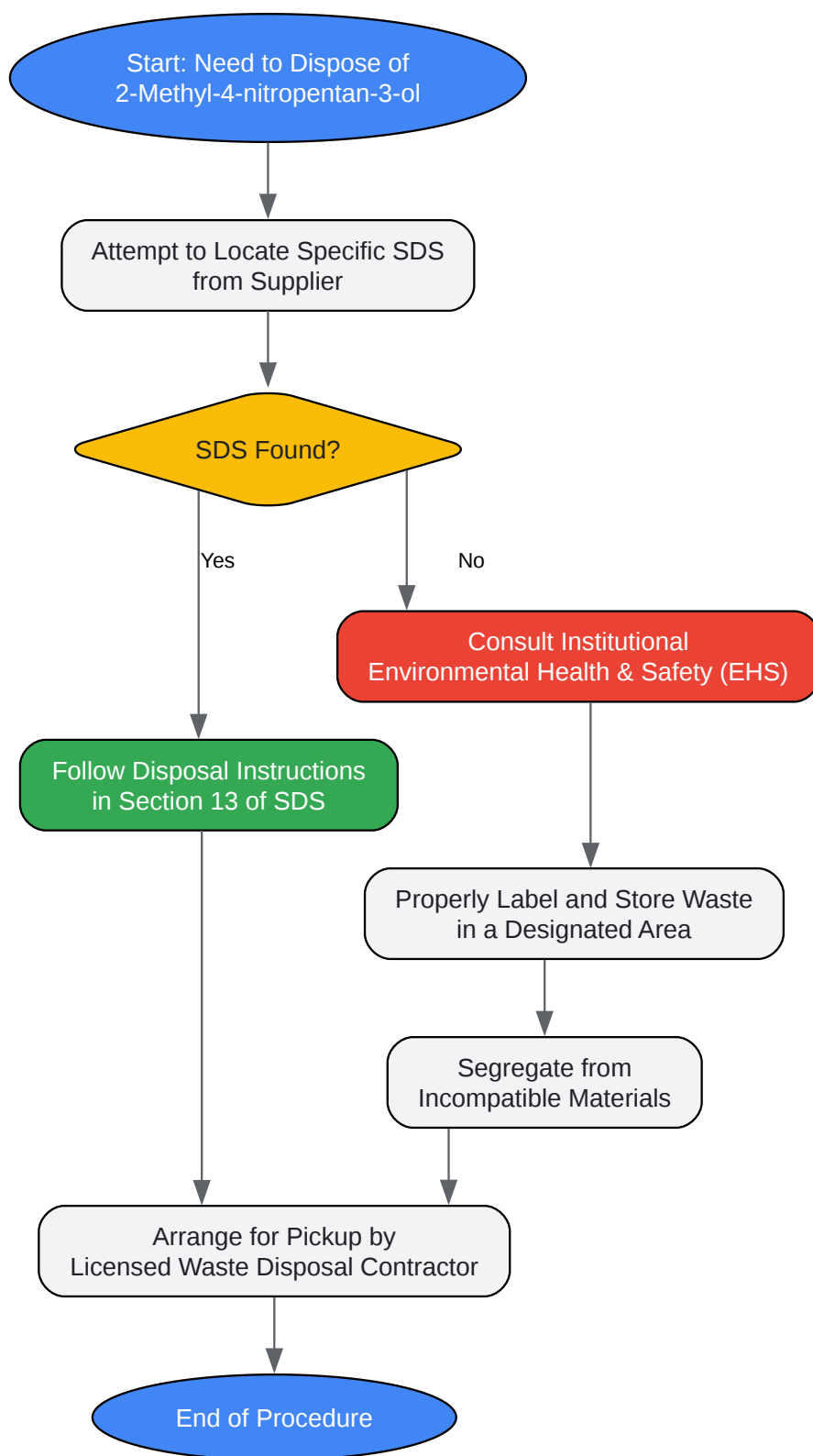
Summary of Chemical Data

The following table summarizes the available data for **2-Methyl-4-nitropentan-3-ol**. The lack of extensive physical and toxicological data underscores the need for cautious handling and professional disposal.

Property	Value
Chemical Formula	C ₆ H ₁₃ NO ₃
Molecular Weight	147.174 g/mol
CAS Number	20570-70-1
Physical State	Data not readily available
Boiling Point	Data not readily available
Melting Point	Data not readily available
InChIKey	LOCQZPLNYZAZHO-UHFFFAOYSA-N

Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **2-Methyl-4-nitropentan-3-ol**.



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